Spectroscopic Characterization of Phthalazin-6-amine: A Technical Guide

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Compound of Interest

Compound Name:	*Phthalazin-6-amine*
CAS No.:	*346419-79-2*
Cat. No.:	*B1612260*

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This technical guide provides an in-depth analysis of the spectroscopic data for **Phthalazin-6-amine**, a significant heterocyclic amine in medicinal chemistry and materials science. Understanding the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) profiles of this molecule is fundamental for its identification, purity assessment, and the elucidation of its role in various chemical reactions. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural and electronic properties of **Phthalazin-6-amine**.

Introduction to **Phthalazin-6-amine** and its Spectroscopic Importance

Phthalazine derivatives are a class of nitrogen-containing heterocyclic compounds that exhibit a wide range of biological activities, including but not limited to, anticancer, anti-inflammatory, and antimicrobial properties.[1][2][3][4] The introduction of an amine group at the 6-position of the phthalazine core, to form **Phthalazin-6-amine** ($C_8H_7N_3$), can significantly modulate its chemical reactivity and biological profile. Therefore, precise and unambiguous characterization of this molecule is paramount.

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Spectroscopic techniques provide a powerful and non-destructive means to probe the molecular structure. NMR spectroscopy reveals the connectivity and chemical environment of atoms, IR spectroscopy identifies functional groups and vibrational modes, and mass spectrometry determines the molecular weight and fragmentation patterns. A combined application of these methods provides a comprehensive structural fingerprint of **Phthalazin-6-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **Phthalazin-6-amine**, both ^{1}H and ^{13}C NMR are essential for a complete assignment.

Experimental Protocol: NMR Spectroscopy

A standard protocol for acquiring NMR spectra of **Phthalazin-6-amine** would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of **Phthalazin-6-amine** in a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a 5 mm NMR tube. The choice of solvent is critical to avoid signal overlap with the analyte.
- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.[5][6]
- ^{1}H NMR Acquisition: Acquire a standard one-dimensional ^{1}H NMR spectrum. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Due to the lower natural abundance of ^{13}C, a larger number of scans and a longer acquisition time are generally required.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are typically referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

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^{1}H NMR Spectral Interpretation

The ^{1}H NMR spectrum of **Phthalazin-6-amine** is expected to show distinct signals for the aromatic protons and the amine protons. The phthalazine ring system will give rise to a complex splitting pattern in the aromatic region (typically δ 7.0-9.0 ppm). The exact chemical shifts and coupling constants are influenced by the electron-donating nature of the amino group. The amine protons (-NH_2) will appear as a broad singlet, and its chemical shift can vary depending on the solvent and concentration due to hydrogen bonding.[7]

Expected ^{1}H NMR Data for **Phthalazin-6-amine**:

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity
Aromatic-H	7.0 - 8.5	m
Aromatic-H	9.0 - 9.5	s
Amine-H (NH_2)	5.0 - 6.0 (broad)	s

Note: The predicted chemical shifts are based on the analysis of related phthalazine derivatives and general principles of NMR spectroscopy. Actual values may vary based on experimental conditions.

^{13}C NMR Spectral Interpretation

The ^{13}C NMR spectrum will provide information on the carbon framework of **Phthalazin-6-amine**. Eight distinct signals are expected, corresponding to the eight carbon atoms in the molecule. The chemical shifts of the aromatic carbons will be in the range of δ 110-160 ppm. The carbon atom attached to the amino group (C-6) is expected to be shielded compared to the corresponding carbon in unsubstituted phthalazine due to the electron-donating effect of the nitrogen.

Expected ^{13}C NMR Data for **Phthalazin-6-amine**:

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Carbon Assignment	Expected Chemical Shift (δ, ppm)
Aromatic C-H	115 - 135
Aromatic C-N	140 - 155
Aromatic C-NH_2	145 - 150
Aromatic Quaternary C	125 - 140

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **Phthalazin-6-amine** will be characterized by absorption bands corresponding to the vibrations of the aromatic ring and the amino group.

Experimental Protocol: IR Spectroscopy

A typical procedure for obtaining an IR spectrum is as follows:

- Sample Preparation: The sample can be prepared as a KBr pellet, a Nujol mull, or analyzed directly using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
- Data Analysis: Identify the characteristic absorption bands and assign them to specific functional groups.

IR Spectral Interpretation

The key vibrational modes to look for in the IR spectrum of **Phthalazin-6-amine** include:

- N-H Stretching: Primary amines typically show two bands in the region of 3500-3300 cm^{-1} corresponding to the asymmetric and symmetric stretching vibrations of the N-H bonds.[7][8]
- N-H Bending: A characteristic N-H bending (scissoring) vibration for primary amines is expected in the range of 1650-1580 cm^{-1}.[8]

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- C=N and C=C Stretching: The aromatic ring stretching vibrations will appear in the 1600-1450 cm^{-1} region.
- C-N Stretching: The stretching vibration of the aromatic C-N bond is expected around 1335-1250 cm^{-1}.[8]
- Aromatic C-H Bending: Out-of-plane C-H bending vibrations will be observed in the 900-675 cm^{-1} region, which can provide information about the substitution pattern of the aromatic ring.

Expected IR Absorption Bands for **Phthalazin-6-amine**:

Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
N-H Stretch (asymmetric)	~3400	Medium
N-H Stretch (symmetric)	~3300	Medium
N-H Bend	~1620	Medium
Aromatic C=C/C=N Stretch	1600 - 1450	Medium-Strong
Aromatic C-N Stretch	1335 - 1250	Strong
Aromatic C-H Bend	900 - 675	Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as its fragmentation pattern upon ionization.

Experimental Protocol: Mass Spectrometry

A general protocol for mass spectrometric analysis is:

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion, or coupled with a separation technique like gas chromatography (GC-MS) or liquid chromatography (LC-MS).

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- Ionization: A suitable ionization technique, such as Electrospray Ionization (ESI) or Electron Impact (EI), is used to generate ions.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The detector records the abundance of each ion.

Mass Spectral Interpretation

The mass spectrum of **Phthalazin-6-amine** ($C_8H_7N_3$) is expected to show a molecular ion peak ($[M]^+$) at an m/z corresponding to its monoisotopic mass (145.0640 g/mol).[9] High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

Predicted Mass Spectrometry Data for **Phthalazin-6-amine**:

Adduct	Predicted m/z
$[M+H]^+$	146.0713
$[M+Na]^+$	168.0532
$[M-H]^-$	144.0567

Data sourced from PubChem.[9]

The fragmentation pattern in the mass spectrum will depend on the ionization method used. Under electron impact (EI) ionization, fragmentation of the phthalazine ring and loss of small neutral molecules like HCN or N_2 are common pathways observed in related structures.[10][11]

Integrated Spectroscopic Analysis Workflow

An effective workflow for the complete spectroscopic characterization of **Phthalazin-6-amine** integrates the data from all three techniques.

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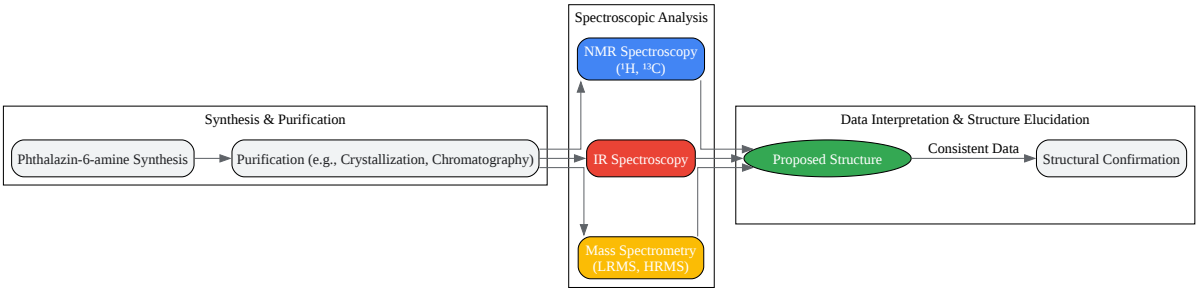

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Caption: Integrated workflow for the synthesis, purification, and spectroscopic characterization of **Phthalazin-6-amine**.

Conclusion

The spectroscopic data of **Phthalazin-6-amine**, including NMR, IR, and MS, provide a comprehensive and detailed picture of its molecular structure. By carefully analyzing the chemical shifts, coupling constants, vibrational frequencies, and fragmentation patterns, researchers can confidently identify and characterize this important heterocyclic compound. The protocols and interpretive guidelines presented in this technical guide serve as a valuable resource for scientists engaged in the synthesis and application of phthalazine derivatives.

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